

# Technical Support Center: Cesium Triiodide (CsI<sub>3</sub>) Powder

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## Compound of Interest

Compound Name: Cesium triiodide

CAS No.: 12297-72-2

Cat. No.: B1143418

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Prepared by the Office of the Senior Application Scientist

Welcome to the technical support guide for **Cesium Triiodide** (CsI<sub>3</sub>) powder. This document is designed for researchers, scientists, and drug development professionals to ensure the safe and effective handling of this material in a laboratory setting. The information is presented in a question-and-answer format to directly address specific issues you may encounter. Our approach is grounded in established safety protocols and an understanding of the material's chemical properties to ensure both experimental integrity and personal safety.

## Section 1: Frequently Asked Questions (FAQs) - Core Safety & Handling

This section addresses fundamental questions regarding the safe handling, storage, and properties of **cesium triiodide** powder.

Q1: What are the primary hazards associated with **cesium triiodide** powder?

**Cesium triiodide** is classified as a hazardous substance and presents several risks upon exposure.<sup>[1][2][3][4]</sup> The primary hazards are:

- Skin Irritation (H315): Direct contact can cause redness, itching, and inflammation.<sup>[1][2][3][4]</sup>

- Serious Eye Irritation (H319): Contact with eyes can cause significant irritation and potential damage.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Respiratory Irritation (H335): Inhalation of the powder may cause irritation to the respiratory tract.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Skin Sensitization (H317): Repeated skin contact may lead to an allergic skin reaction (allergic contact dermatitis).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Respiratory Sensitization (H334): Inhalation may cause allergy or asthma-like symptoms or breathing difficulties. This is a significant concern as sensitization is often irreversible.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

The Mechanism of Sensitization: Chemical sensitizers are typically small, reactive molecules known as haptens. On their own, they are too small to be recognized by the immune system. However, they can covalently bind to larger endogenous proteins in the skin or respiratory tract. This hapten-protein complex is then recognized as a foreign antigen by the immune system, initiating a T-cell mediated immune response.[\[5\]](#) Subsequent exposures, even to minute amounts, can trigger a rapid and severe allergic reaction.[\[5\]](#)[\[6\]](#)

## Q2: What are the established Occupational Exposure Limits (OELs) for **cesium triiodide**?

Currently, there are no specific Occupational Exposure Limits (OELs) established for **cesium triiodide** powder by major regulatory bodies like OSHA or ACGIH.[\[1\]](#)[\[7\]](#) However, limits have been set for its components or related compounds:

- Cesium Hydroxide: The National Institute for Occupational Safety and Health (NIOSH) recommends a limit of 2 mg/m<sup>3</sup> for a 10-hour workday.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Iodine: ACGIH recommends a Threshold Limit Value (TLV) of 0.01 ppm as an 8-hour Time-Weighted Average (TWA) and OSHA has a ceiling limit of 0.1 ppm, which should not be exceeded at any time.[\[1\]](#)[\[11\]](#)

Causality: Given that CsI<sub>3</sub> can release iodine-containing species, it is prudent to handle the material in a manner that keeps airborne concentrations well below the established limits for

iodine. All handling of the powder should be performed within a certified chemical fume hood to minimize inhalation exposure.

### Q3: How should I properly store **cesium triiodide** powder to maintain its integrity?

Proper storage is critical to prevent degradation and ensure experimental reproducibility.

- **Container:** Keep the container tightly closed and store it in a cool, dry, and well-ventilated area.[\[1\]](#)[\[3\]](#)[\[12\]](#)
- **Moisture Protection:** Cesium iodide (a related compound) is known to be hygroscopic (absorbs moisture from the air).[\[6\]](#)[\[13\]](#) It is highly recommended to store **cesium triiodide** in a desiccator to protect it from atmospheric moisture, which can cause the powder to clump and degrade.
- **Incompatibilities:** Store away from incompatible materials, particularly strong oxidizing agents (e.g., peroxides, nitrates, chlorates) and finely powdered metals.[\[1\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#) Reactions with these substances can be vigorous and potentially explosive.[\[15\]](#)[\[16\]](#)

## Section 2: Troubleshooting Guide - Experimental Challenges

This section provides solutions to specific problems that may arise during the use of **cesium triiodide** powder.

### Q4: My **cesium triiodide** powder has changed color from its typical dark appearance to a lighter brown or has visible clumps. What does this mean?

This observation likely indicates degradation of the material, which can be caused by two primary factors:

- **Moisture Absorption (Hygroscopicity):** The clumping is a clear sign of water absorption. For applications like perovskite solar cell fabrication, moisture contamination is a critical issue that can severely degrade device performance and stability.[\[13\]](#)[\[18\]](#)[\[19\]](#)

- **Decomposition:** **Cesium triiodide** can decompose when exposed to heat or light, potentially releasing elemental iodine ( $I_2$ ), which has a distinct violet vapor, or forming cesium iodide (CsI), a white/colorless solid.[20] The presence of iodine can impart a brownish tint to the material.

Solution:

- **Do not use compromised material:** If the powder's physical appearance has changed, it should not be used for experiments where high purity is required, as the stoichiometry and purity are no longer guaranteed.
- **Review storage conditions:** Ensure the container is always tightly sealed and stored in a desiccator immediately after use.
- **Purchase fresh material:** If degradation is suspected, it is best to dispose of the old batch according to your institution's hazardous waste guidelines and use a fresh, unopened container.

**Q5: I am weighing the powder on an analytical balance, and the reading is unstable. What could be the cause?**

Unstable readings during weighing are often due to environmental factors or the properties of the powder itself.

- **Static Electricity:** Fine, dry powders can be prone to static charge, causing them to be repelled by or attracted to the weighing vessel and balance components, leading to fluctuating readings.
- **Air Drafts:** The balance must be located in a draft-free area. Even the slight air currents in a chemical fume hood can affect a sensitive analytical balance.[21]
- **Hygroscopicity:** If the powder is actively absorbing moisture from the air, its mass will continuously increase, leading to a drifting reading.

Solution:

- Use an anti-static gun or ionizer: These devices can neutralize static charge on the powder and weighing container.
- Use a draft shield: Ensure the balance's draft shield doors are closed. If weighing in a fume hood, close the sash as much as is safely possible or use a dedicated balance enclosure within the hood.
- Work quickly and in a dry environment: Minimize the time the powder is exposed to ambient air. Weighing the material in a glovebox with a controlled low-humidity atmosphere is the ideal solution for moisture-sensitive applications.
- Ensure balance stability: The balance must be on a solid, vibration-free surface and properly leveled.[21]

## Section 3: Experimental Protocols & Workflows

This section provides detailed, step-by-step procedures for critical handling operations.

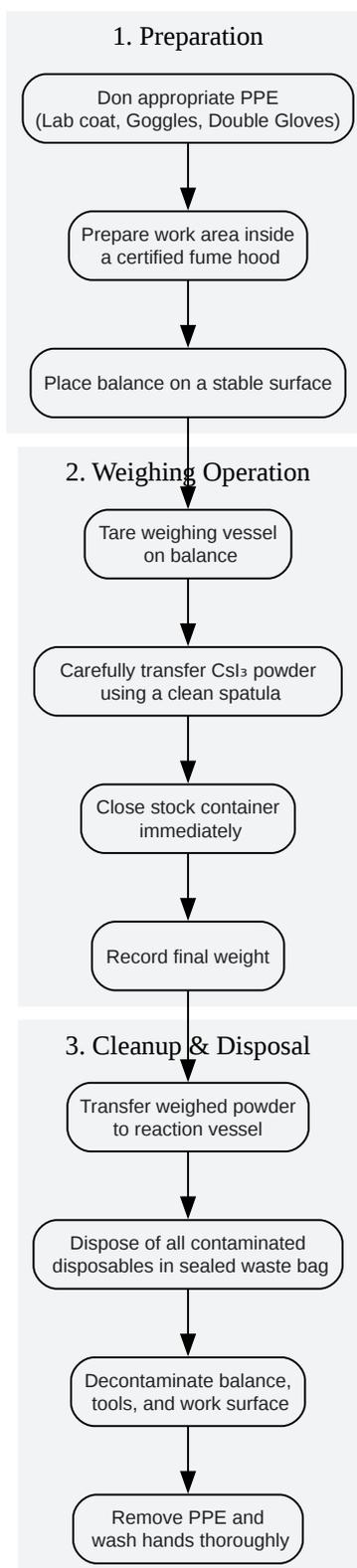
Q6: What is the standard operating procedure for weighing and dispensing small quantities (<1g) of **cesium triiodide** powder?

This protocol is designed to minimize exposure and prevent contamination. All steps must be performed inside a certified chemical fume hood.

Protocol: Weighing and Dispensing **Cesium Triiodide**

- Preparation:
  - Don appropriate Personal Protective Equipment (PPE) as outlined in the PPE Selection Guide (Q7). This includes a lab coat, safety goggles, and double nitrile gloves.
  - Decontaminate the work surface inside the fume hood.
  - Place a marble balance stone or other vibration-dampening platform in the hood and place the analytical balance on top.
  - Gather all necessary equipment: spatulas, weighing paper or a tared vial, the stock container of  $\text{CsI}_3$ , and a labeled waste container.[3][22][23][24]

- Weighing:
  - Zero (tare) the balance with the weighing vessel (e.g., weighing paper or vial) on the pan.
  - Open the stock container of  $\text{CSl}_3$ .
  - Using a clean spatula, carefully transfer a small amount of powder to the weighing vessel. Avoid creating airborne dust.
  - Close the stock container immediately.
  - Obtain the desired weight. If you overshoot, do not return excess powder to the stock container to prevent contamination.<sup>[21]</sup> Place the excess in the designated hazardous waste container.
- Dispensing & Cleanup:
  - Carefully transfer the weighed powder to your reaction vessel.
  - Dispose of the weighing paper (if used) and any contaminated materials (e.g., disposable pipette tips, wipes) into the sealed hazardous waste container.
  - Wipe down the spatula, balance, and work surface with a suitable solvent (e.g., isopropanol) and dispose of the wipes as hazardous waste.
  - Wash hands thoroughly after removing gloves.



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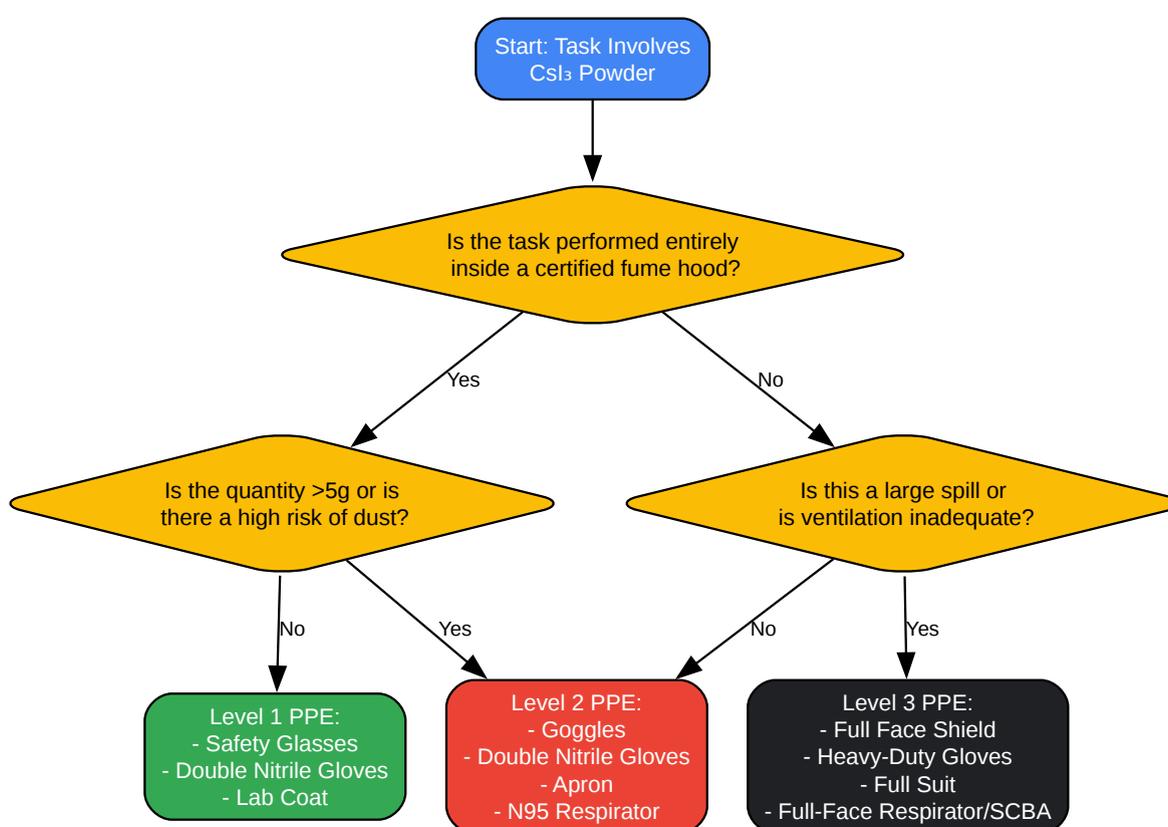
Caption: Step-by-step workflow for the safe weighing of  $\text{CsI}_3$  powder.

## Q7: How do I select the correct Personal Protective Equipment (PPE) for handling **cesium triiodide**?

The selection of PPE depends on the scale and nature of the experiment. The following guide provides a decision-making framework.

Hazard Control Level	Task Description	Minimum Required PPE
Level 1: Standard Use	Handling small quantities (<5g) of powder entirely within a chemical fume hood.	<ul style="list-style-type: none"><li>• Eye: ANSI Z87.1-compliant safety glasses with side shields.</li><li>• Hand: Double-layered nitrile or neoprene gloves.[25][26]</li><li>• Body: Long-sleeved lab coat, long pants, closed-toe shoes.</li></ul>
Level 2: Increased Risk	Handling larger quantities (>5g), potential for dust generation outside of a fume hood, or cleaning spills.	<ul style="list-style-type: none"><li>• Eye: Chemical splash goggles.[1]</li><li>• Hand: Double-layered nitrile or neoprene gloves.[25][26]</li><li>• Body: Chemical-resistant apron over lab coat.</li><li>• Respiratory: A NIOSH-approved N95 dust mask is required.[1]</li></ul>
Level 3: High Risk / Emergency	Large spills, or situations with inadequate ventilation.	<ul style="list-style-type: none"><li>• Eye: Full-face shield over chemical splash goggles.</li><li>• Hand: Heavy-duty chemical resistant gloves (e.g., Butyl rubber over nitrile).</li><li>• Body: Impervious chemical-resistant suit.</li><li>• Respiratory: Full-face respirator with appropriate cartridges or a self-contained breathing apparatus (SCBA). [1][2]</li></ul>

Justification for Glove Choice: While no specific breakthrough data exists for **cesium triiodide**, nitrile and neoprene gloves offer good protection against a wide range of chemicals, including inorganic salts and materials with moderate irritation potential.[25][26] Double-gloving is a best practice that protects against minor tears or pinholes in the outer glove.[26] Always inspect gloves for damage before use and remove them carefully to avoid contaminating your skin.[26]



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Caption: Decision tree for selecting the appropriate level of PPE.

Q8: What is the correct procedure for cleaning up a minor spill (~1 gram) of **cesium triiodide** powder?

A minor spill can be safely managed by trained laboratory personnel with the proper equipment.

## Protocol: Minor Spill Cleanup

- Alert & Secure:
  - Alert personnel in the immediate area.
  - If outside a fume hood, restrict access to the area.
- Assess & Don PPE:
  - Consult the Safety Data Sheet (SDS).
  - Don Level 2 PPE: chemical splash goggles, double nitrile gloves, a lab coat, and an N95 respirator.
- Contain & Clean:
  - Do NOT use water or a dry cloth, as this will generate dust or create a solution that is harder to contain.[\[11\]](#)
  - Gently cover the spill with a dry, inert absorbent material (e.g., vermiculite, sand, or a spill pad).
  - Carefully sweep or scoop the material and absorbent into a designated, labeled hazardous waste container using non-sparking tools. Avoid creating dust. A HEPA-filter vacuum is an excellent alternative if available.[\[11\]](#)
- Decontaminate:
  - The triiodide ion can be chemically reduced to the less hazardous iodide ion. Prepare a 5% aqueous solution of sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ).
  - Gently wipe the spill surface with paper towels dampened with the sodium thiosulfate solution, working from the outside of the spill area inward.[\[27\]](#) This will help neutralize any residual material.
  - Follow with a wipe using 70% ethanol or isopropanol, and then a final wipe with water.

- Dispose & Report:
  - Place all contaminated materials (gloves, wipes, absorbent) into the hazardous waste container. Seal the container.
  - Remove PPE and wash hands thoroughly.
  - Report the spill to your institution's Environmental Health & Safety (EHS) department as per local policy.

## References

- Delaware Health and Social Services. (n.d.). Frequently Asked Questions: Cesium. Retrieved from [\[Link\]](#)
- New Jersey Department of Health. (2007). Right to Know Hazardous Substance Fact Sheet: Cesium. Retrieved from [\[Link\]](#)
- Cole-Parmer. (n.d.). Glove Material Breakthrough Time after Total Immersion. Retrieved from [\[Link\]](#)
- Agency for Toxic Substances and Disease Registry (ATSDR). (2004). ToxFAQs™ for Cesium. Retrieved from [\[Link\]](#)
- University of Pittsburgh. (n.d.). Spills and Emergencies | Radiation Safety. Retrieved from [\[Link\]](#)
- World Health Organization. (n.d.). STANDARD OPERATING PROCEDURE: Weighing balance. Retrieved from [\[Link\]](#)
- Princeton University Environmental Health and Safety. (n.d.). Spills & Incidents. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (2004). Public Health Statement for Cesium. In Toxicological Profile for Cesium. Retrieved from [\[Link\]](#)
- All Safety Products, Inc. (n.d.). Glove Selection Chart - Chemical Breakthrough Times. Retrieved from [\[Link\]](#)

- Washington State University. (2022). GLOVE SELECTION CHART. Retrieved from [\[Link\]](#)
- New Jersey Department of Health. (2010). Hazardous Substance Fact Sheet: Iodine. Retrieved from [\[Link\]](#)
- North Safety Products. (n.d.). Silver Shield Gloves Chemical Resistance Guide. Retrieved from [\[Link\]](#)
- SOP for All. (2024). SOP for Weighing and Dispensing of Raw Materials. Retrieved from [\[Link\]](#)
- Pharma GMP. (2025). SOP for Material Dispensing and Weighing for Production. Retrieved from [\[Link\]](#)
- The University of Adelaide. (2016). EMERGENCIES AND ACCIDENTS. Retrieved from [\[Link\]](#)
- ESPI Metals. (n.d.). Safety Data Sheet: Cesium Iodide. Retrieved from [\[Link\]](#)
- Singh, A., & Kumar, B. (2022). Potassium Iodide in Dermatology- Recent Advances in Mechanism of Action, Preparation, Uses and Adverse Effects. Indian Dermatology Online Journal, 13(3), 321–326. Retrieved from [\[Link\]](#)
- Ferdous, S., et al. (2018). Effects of Hydroiodic Acid Concentration on the Properties of CsPbI<sub>3</sub> Perovskite Solar Cells. ACS Omega, 3(10), 12795–12803. Retrieved from [\[Link\]](#)
- ACS Publications. (2018). Effects of Hydroiodic Acid Concentration on the Properties of CsPbI<sub>3</sub> Perovskite Solar Cells. ACS Omega. Retrieved from [\[Link\]](#)
- Esco Pharma. (n.d.). Weighing and Dispensing. Retrieved from [\[Link\]](#)
- Vanoirbeek, J. A., et al. (2009). Respiratory sensitization and allergy: Current research approaches and needs. Toxicology and Applied Pharmacology, 238(1), 50-57. Retrieved from [\[Link\]](#)
- Kimber, I. (1996). The role of the skin in the development of chemical respiratory hypersensitivity. Toxicology Letters, 86(2-3), 89-92. Retrieved from [\[Link\]](#)

- Kashiwagi, Y., et al. (2017). A novel role of topical iodine in skin: Activation of the Nrf2 pathway. *International Immunopharmacology*, 44, 237-245. Retrieved from [\[Link\]](#)
- Ullmann, P., et al. (2024). Chemical respiratory sensitization—Current status of mechanistic understanding, knowledge gaps and possible identification methods of sensitizers. *Frontiers in Toxicology*, 6. Retrieved from [\[Link\]](#)
- Centers for Disease Control and Prevention. (n.d.). NIOSH Pocket Guide to Chemical Hazards: Cesium hydroxide. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Caesium triiodide. Retrieved from [\[Link\]](#)
- Grand Valley State University. (n.d.). Common Laboratory Oxidizers. Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology. (1975). High Temperature Properties and Decomposition of Inorganic Salts, Part 4. Oxy-Salts of the Halogens. Retrieved from [\[Link\]](#)
- Asmontas, S., et al. (2022). Impact of Cesium Concentration on Optoelectronic Properties of Metal Halide Perovskites. *Materials*, 15(5), 1888. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Caesium triiodide. PubChem Compound Database. Retrieved from [\[Link\]](#)
- MDPI. (2022). Impact of Cesium Concentration on Optoelectronic Properties of Metal Halide Perovskites. *Materials*. Retrieved from [\[Link\]](#)
- National University of Singapore. (n.d.). Reactive Hazards. Retrieved from [\[Link\]](#)
- University of Alberta. (n.d.). Oxidizing Agents. AFNS Safety. Retrieved from [\[Link\]](#)
- International Atomic Energy Agency. (1986). Studies of radiation-thermal decomposition of caesium iodide and stress corrosion cracking of VVER fuel clads on gamma-irradiation. INIS-IAEA. Retrieved from [\[Link\]](#)
- University of Illinois Division of Research Safety. (2019). Oxidizers. Retrieved from [\[Link\]](#)
- ResearchGate. (2016). Cesium-containing Triple Cation Perovskite Solar Cells: Improved Stability, Reproducibility and High Efficiency. Retrieved from [\[Link\]](#)

- Adriansyah, I., et al. (2021). Revaporization Behavior of Cesium and Iodine Compounds from Their Deposits in the Steam–Boron Atmosphere. ACS Omega, 6(47), 31695–31706. Retrieved from [[Link](#)]

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## Sources

- [1. Cesium Iodide - ESPI Metals \[espimetals.com\]](#)
- [2. Clean Up Minor Radioactive Contamination \[blink.ucsd.edu\]](#)
- [3. scribd.com \[scribd.com\]](#)
- [4. Caesium triiodide | CsI3 | CID 23717889 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. Frontiers | Chemical respiratory sensitization—Current status of mechanistic understanding, knowledge gaps and possible identification methods of sensitizers \[frontiersin.org\]](#)
- [6. ftp.cdc.gov \[ftp.cdc.gov\]](#)
- [7. nj.gov \[nj.gov\]](#)
- [8. Cesium | ToxFAQs™ | ATSDR \[wwwn.cdc.gov\]](#)
- [9. PUBLIC HEALTH STATEMENT - Toxicological Profile for Cesium - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [10. restoredcdc.org \[restoredcdc.org\]](#)
- [11. nj.gov \[nj.gov\]](#)
- [12. physics.purdue.edu \[physics.purdue.edu\]](#)
- [13. Effects of Hydroiodic Acid Concentration on the Properties of CsPbI3 Perovskite Solar Cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. ehs.umich.edu \[ehs.umich.edu\]](#)
- [15. Reactive Hazards - NUS Chemistry | NUS Chemistry \[chemistry.nus.edu.sg\]](#)
- [16. Oxidizing Agents – AFNS Safety \[afns-safety.ualberta.ca\]](#)

- [17. Oxidizers | Division of Research Safety | Illinois \[drs.illinois.edu\]](#)
- [18. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- [19. mdpi.com \[mdpi.com\]](#)
- [20. Caesium triiodide - Wikipedia \[en.wikipedia.org\]](#)
- [21. extranet.who.int \[extranet.who.int\]](#)
- [22. SOP for Weighing and Dispensing of Raw Materials – SOP Guide for Pharma \[pharmasop.in\]](#)
- [23. SOP for Material Dispensing and Weighing for Production – Pharma GMP \[pharmagmp.in\]](#)
- [24. escopharma.com \[escopharma.com\]](#)
- [25. Glove Selection Chart - Chemical Breakthrough Times | All Safety Products \[allsafetyproducts.com\]](#)
- [26. uwyo.edu \[uwyo.edu\]](#)
- [27. adelaide.edu.au \[adelaide.edu.au\]](#)
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